

# An In-depth Technical Guide to the Solubility of Fenhexamid-5-hexenoic acid

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## Compound of Interest

Compound Name: **Fenhexamid-5-hexenoic acid**

Cat. No.: **B12387751**

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Disclaimer: This document provides a comprehensive overview of the solubility of **Fenhexamid-5-hexenoic acid**. It is intended for informational purposes for a technical audience. All laboratory work should be conducted by trained professionals in a controlled environment.

## Introduction

**Fenhexamid-5-hexenoic acid** is a metabolite of the fungicide Fenhexamid. Understanding its solubility in various solvents is crucial for a range of applications, including analytical method development, environmental fate studies, and toxicological assessments. This guide provides a summary of the known solubility of the parent compound, Fenhexamid, and outlines a detailed experimental protocol for determining the solubility of **Fenhexamid-5-hexenoic acid**.

## Physicochemical Properties of Fenhexamid

A general understanding of the parent compound, Fenhexamid, can provide context for the potential solubility characteristics of its metabolite, **Fenhexamid-5-hexenoic acid**.

Property	Value	Reference
Chemical Name	N-(2,3-dichloro-4-hydroxyphenyl)-1-methylcyclohexanecarboxamid e	[1][2]
Molecular Formula	C14H17Cl2NO2	[1]
Molecular Weight	302.2 g/mol	[1]
Water Solubility (20 °C, pH 7)	24.0 mg/L	[3]
Solubility in Organic Solvents (20 °C)	160,000 mg/L	[3]
Physical State	White powder	[3]

## Solubility of Fenhexamid-5-hexenoic acid: Data and Experimental Protocol

As of the compilation of this guide, specific quantitative solubility data for **Fenhexamid-5-hexenoic acid** in various solvents is not readily available in the public domain. Therefore, this section provides a detailed experimental protocol for determining its solubility.

### Experimental Protocol: Determination of Aqueous and Solvent Solubility

This protocol is based on the isothermal shake-flask method, a widely accepted technique for solubility determination.[4]

#### 1. Materials and Equipment:

- **Fenhexamid-5-hexenoic acid** (of known purity)
- Solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, hexane) of analytical grade
- Analytical balance

- Vials with screw caps
- Constant temperature shaker bath
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or MS)
- Volumetric flasks and pipettes

## 2. Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **Fenhexamid-5-hexenoic acid** to a series of vials, each containing a known volume of a specific solvent. The excess solid is crucial to ensure that a saturated solution is achieved.
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
  - Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The required time may need to be determined experimentally.
- Sample Collection and Preparation:
  - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
  - Carefully withdraw a known volume of the supernatant using a pipette.
  - Filter the collected supernatant through a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.

- Dilute the filtered solution with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantification:
  - Analyze the diluted solutions using a validated HPLC method to determine the concentration of **Fenhexamid-5-hexenoic acid**.
  - Prepare a calibration curve using standard solutions of known concentrations of **Fenhexamid-5-hexenoic acid**.
  - Calculate the solubility of **Fenhexamid-5-hexenoic acid** in each solvent based on the measured concentration and the dilution factor.

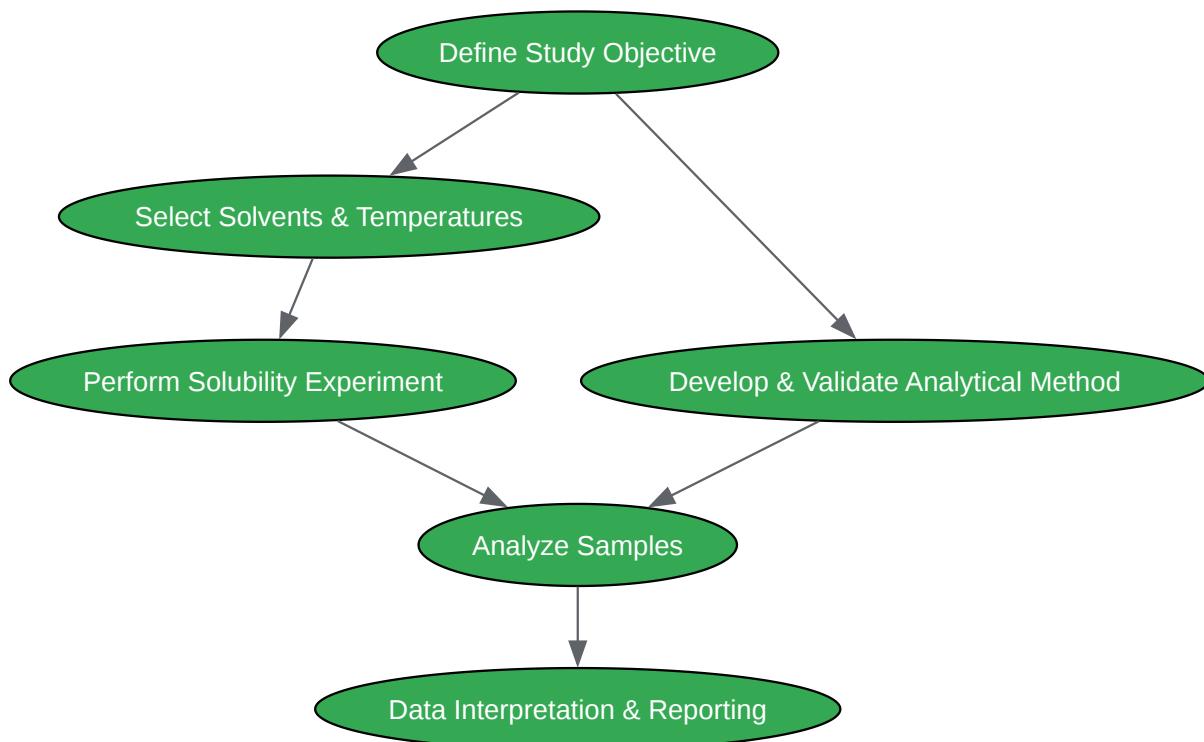
### 3. Data Presentation:

The results should be presented in a clear and organized table, as shown below.

Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)
Water	25	[Experimental Value]	[Calculated Value]
Ethanol	25	[Experimental Value]	[Calculated Value]
Methanol	25	[Experimental Value]	[Calculated Value]
Acetone	25	[Experimental Value]	[Calculated Value]
Ethyl Acetate	25	[Experimental Value]	[Calculated Value]
Dichloromethane	25	[Experimental Value]	[Calculated Value]
Hexane	25	[Experimental Value]	[Calculated Value]

## Visualizing the Experimental Workflow

The following diagrams illustrate the key steps in the experimental determination of solubility.



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## References

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